

Amphoteric nature of chromium(III) hydroxide in acidic and basic solutions

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Compound of Interest

Compound Name: Chromium;hydroxide

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The Amphoteric Nature of Chromium(III) Hydroxide: A Technical Guide

Abstract

Chromium(III) hydroxide ($\text{Cr}(\text{OH})_3$) is a gelatinous green inorganic compound that exhibits classic amphoteric behavior, meaning it can react as both a weak base and a weak acid, dissolving in both acidic and basic solutions.^{[1][2][3]} This property is of significant interest in various fields, including inorganic chemistry, materials science, and environmental remediation, as it dictates the mobility and bioavailability of chromium in aqueous environments. This technical guide provides an in-depth analysis of the amphoteric nature of chromium(III) hydroxide, complete with quantitative data, detailed experimental protocols, and visual representations of the chemical pathways and workflows.

Chemical Principles of Amphotermism in Chromium(III) Hydroxide

Chromium(III) hydroxide is sparingly soluble in water.^{[1][4]} Its amphoteric character is demonstrated by its ability to react with strong acids to form chromium(III) salts and with strong bases to form hydroxo complexes.^{[3][5]}

Reaction in Acidic Solution

In the presence of a strong acid, such as hydrochloric acid (HCl), chromium(III) hydroxide acts as a base, accepting protons to form the hexaaquachromium(III) ion ($[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$) and water. [5][6] The gelatinous green precipitate dissolves to yield a solution whose color can range from green to violet, depending on the anions present and the coordination sphere.[7][8]

The overall molecular equation for the reaction with HCl is: $\text{Cr}(\text{OH})_3(\text{s}) + 3 \text{ HCl}(\text{aq}) \rightarrow \text{CrCl}_3(\text{aq}) + 3 \text{ H}_2\text{O}(\text{l})$ [6][9]

The net ionic equation, which more accurately represents the reaction of the solid hydroxide, is: $\text{Cr}(\text{OH})_3(\text{s}) + 3 \text{ H}^+(\text{aq}) \rightarrow \text{Cr}^{3+}(\text{aq}) + 3 \text{ H}_2\text{O}(\text{l})$ [10][11]

In aqueous solution, the Cr^{3+} ion is hydrated, and the more complete representation of the product is the hexaaquachromium(III) ion: $\text{Cr}(\text{OH})_3(\text{s}) + 3 \text{ H}^+(\text{aq}) + 3 \text{ H}_2\text{O}(\text{l}) \rightarrow [\text{Cr}(\text{H}_2\text{O})_6]^{3+}(\text{aq})$ [5]

Reaction in Basic Solution

In the presence of a strong base, such as sodium hydroxide (NaOH), chromium(III) hydroxide acts as a Lewis acid, accepting hydroxide ions to form the soluble, green tetrahydroxochromate(III) ion ($[\text{Cr}(\text{OH})_4]^-$) or the hexahydroxochromate(III) ion ($[\text{Cr}(\text{OH})_6]^{3-}$). [5][7][12]

The simplified reaction to form the tetrahydroxochromate(III) ion is: $\text{Cr}(\text{OH})_3(\text{s}) + \text{OH}^-(\text{aq}) \rightarrow [\text{Cr}(\text{OH})_4]^-$ [5]

With excess hydroxide, the hexahydroxochromate(III) ion is formed: $\text{Cr}(\text{OH})_3(\text{s}) + 3 \text{ OH}^-(\text{aq}) \rightarrow [\text{Cr}(\text{OH})_6]^{3-}$ [5]

Quantitative Data

The solubility and complex formation of chromium(III) hydroxide can be described by equilibrium constants. The key quantitative parameters are the solubility product (K_{sp}) for its dissolution in water and the formation constant (K_f) for its reaction with hydroxide ions.

Parameter	Reaction	Value (at ~298 K)
Solubility Product (K _{sp})	$\text{Cr(OH)}_3(\text{s}) \rightleftharpoons \text{Cr}^{3+}(\text{aq}) + 3\text{OH}^-(\text{aq})$	6.0×10^{-31} to 6.3×10^{-31}
Formation Constant (K _f)	$\text{Cr}^{3+}(\text{aq}) + 4\text{OH}^-(\text{aq}) \rightleftharpoons [\text{Cr(OH)}_4]^- (\text{aq})$	8.0×10^{29}

Note: The solubility product can vary slightly depending on the source.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) The formation constant for the tetrahydroxochromate(III) complex is a measure of its stability.[\[17\]](#) [\[18\]](#)[\[19\]](#)

Experimental Protocols

The following protocols detail the preparation of chromium(III) hydroxide and the demonstration of its amphoteric properties.

Preparation of Chromium(III) Hydroxide Precipitate

Objective: To synthesize a gelatinous precipitate of chromium(III) hydroxide from a soluble chromium(III) salt.

Materials:

- Chromium(III) chloride (CrCl_3) or chromium(III) nitrate ($\text{Cr(NO}_3)_3$) solution (0.1 M)
- Sodium hydroxide (NaOH) or ammonium hydroxide (NH_4OH) solution (1 M)
- Distilled water
- Beakers
- Stirring rod
- Centrifuge and centrifuge tubes (optional)
- Filter paper and funnel

Procedure:

- Place 50 mL of 0.1 M chromium(III) salt solution into a 250 mL beaker.
- Slowly add 1 M NaOH or NH₄OH solution dropwise while continuously stirring.[16]
- A gelatinous, greenish precipitate of chromium(III) hydroxide will form.[1][6]
- Continue adding the basic solution until the pH of the supernatant is between 7 and 8 to ensure complete precipitation.[1]
- The precipitate can be washed by decantation: allow the solid to settle, pour off the supernatant, add distilled water, stir, and repeat the settling and decanting process several times.[20]
- Alternatively, the precipitate can be separated and washed via centrifugation or vacuum filtration.

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles and gloves.
- Chromium compounds can be toxic and should be handled with care.
- Work in a well-ventilated area.

Demonstration of Amphotерism

Objective: To demonstrate the dissolution of chromium(III) hydroxide in both acidic and basic solutions.

Materials:

- Washed chromium(III) hydroxide precipitate (from Protocol 3.1)
- Hydrochloric acid (HCl), 3 M
- Sodium hydroxide (NaOH), 6 M
- Test tubes and test tube rack

- Pipettes

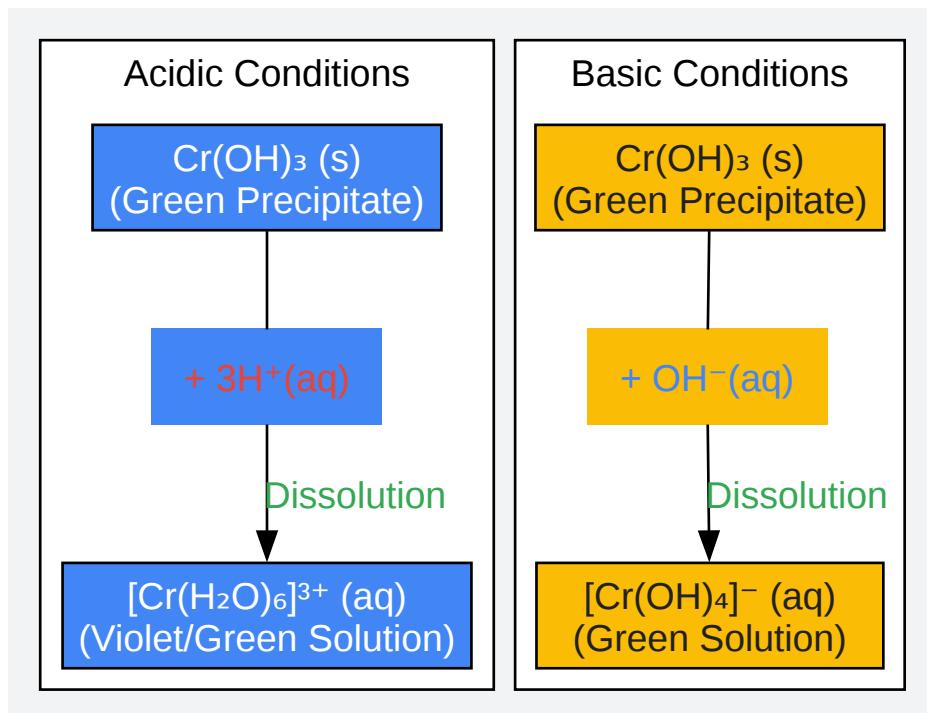
Procedure:

- Divide the prepared chromium(III) hydroxide precipitate equally into two test tubes.
- Reaction with Acid: To the first test tube, add 3 M HCl dropwise while agitating the mixture. Observe the dissolution of the green precipitate and the formation of a clear, colored solution.[6][21]
- Reaction with Base: To the second test tube, add 6 M NaOH dropwise while agitating the mixture. Observe the dissolution of the precipitate and the formation of a clear, green solution containing the tetrahydroxochromate(III) or hexahydroxochromate(III) ion.[7][12]

Visualizations

Reaction Pathways of Chromium(III) Hydroxide

The following diagram illustrates the amphoteric behavior of $\text{Cr}(\text{OH})_3$, showing its reactions in the presence of H^+ and OH^- ions.

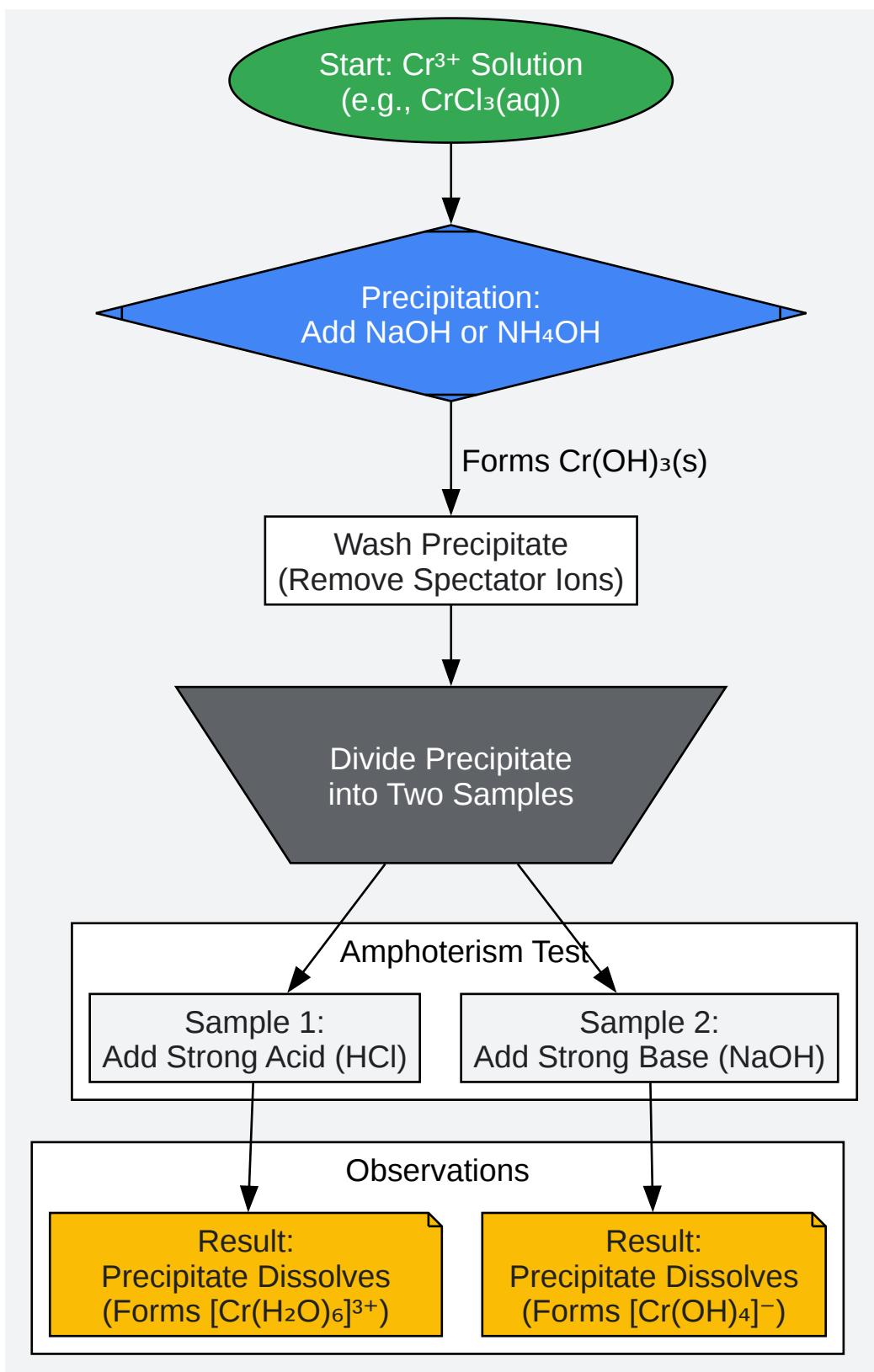


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Caption: Amphoteric reactions of $\text{Cr}(\text{OH})_3$.

Experimental Workflow for Demonstrating Amphotericism

This diagram outlines the logical steps for preparing and testing the amphoteric nature of chromium(III) hydroxide in a laboratory setting.

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Caption: Workflow for amphoterism demonstration.

Conclusion

The amphoteric nature of chromium(III) hydroxide is a fundamental concept in chromium chemistry. Its ability to react with both acids and bases is critical for understanding its environmental fate, its role in industrial processes, and its potential applications in areas such as catalysis and pigment production.^{[1][2]} The protocols and data presented in this guide provide a comprehensive framework for researchers, scientists, and drug development professionals to investigate and utilize the unique chemical properties of this compound.

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